

Application Notes and Protocols: Synthesis of C-4 Substituted Sugars Utilizing Altronic Acid

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Compound of Interest

Compound Name: Altronic acid

Cat. No.: B1664805

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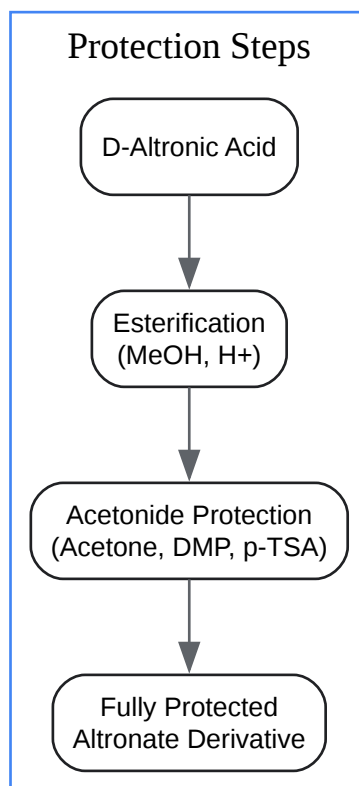
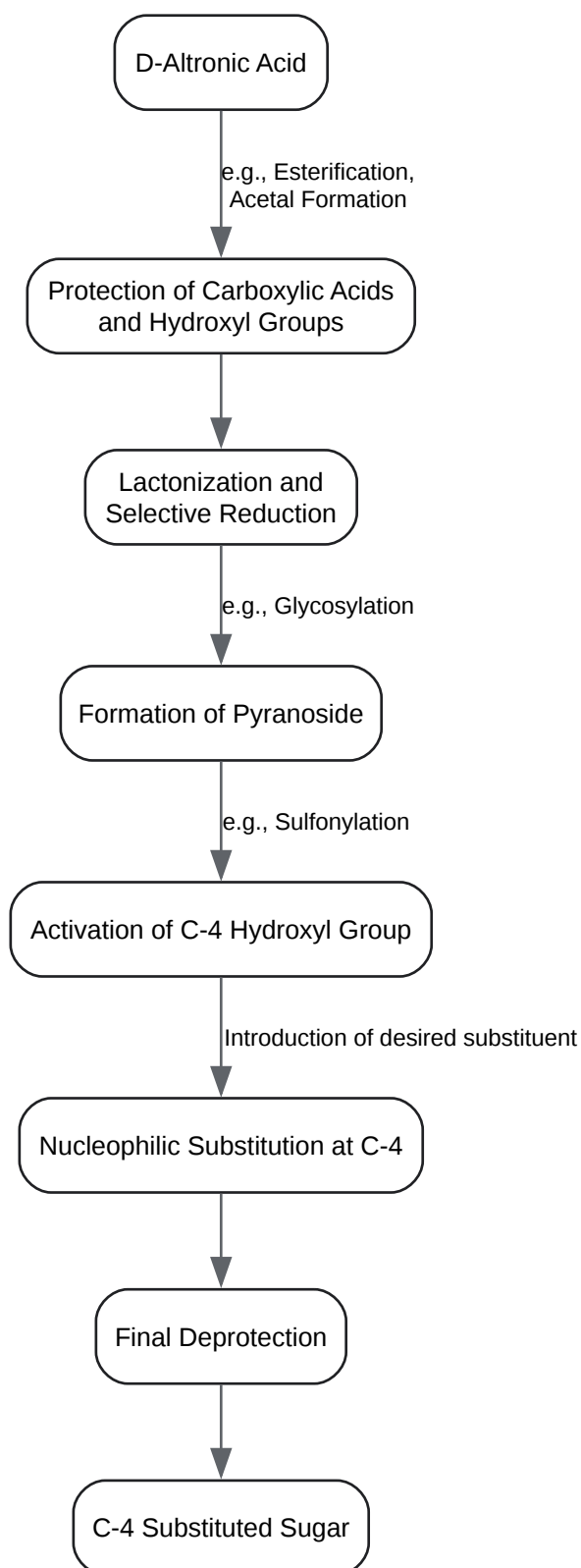
For Researchers, Scientists, and Drug Development Professionals

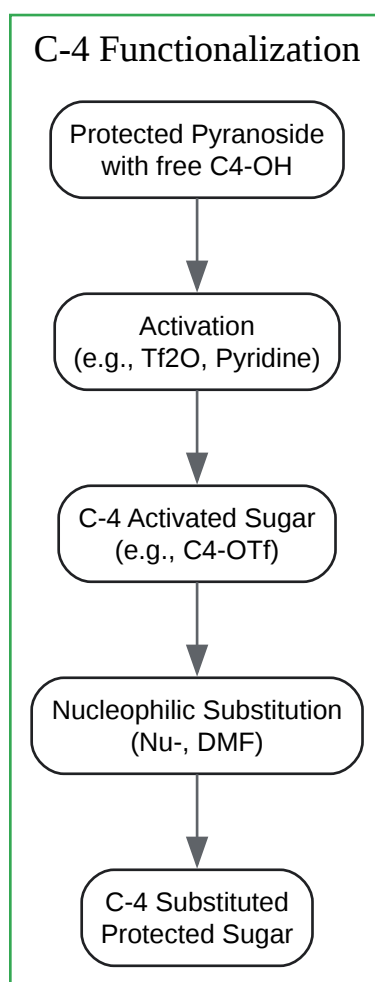
Introduction

The stereoselective synthesis of C-4 substituted monosaccharides is a significant endeavor in medicinal chemistry and drug development. Modifications at the C-4 position of sugars can profoundly influence their biological activity, leading to the development of novel therapeutic agents, including enzyme inhibitors and metabolic probes. While various synthetic routes to C-4 modified sugars exist, the utilization of less common starting materials like **altronic acid** remains an underexplored area. This document outlines a proposed synthetic strategy for the preparation of C-4 substituted sugars starting from D-**altronic acid**. Due to the limited availability of direct literature precedents for this specific transformation, the following protocols are based on established principles of carbohydrate chemistry and analogous reactions reported for other sugar derivatives.

Proposed Synthetic Strategy Overview

The proposed pathway for the synthesis of C-4 substituted sugars from D-**altronic acid** involves a multi-step sequence. The core of the strategy is the selective protection of the functional groups of **altronic acid**, followed by the formation of a pyranose ring structure, activation of the C-4 hydroxyl group, and subsequent nucleophilic substitution to introduce the desired C-4 substituent.





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